

# Technical Guide: Physicochemical Properties of 6-Bromopyrazolo[1,5-a]pyridine

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## Compound of Interest

Compound Name: 6-Bromopyrazolo[1,5-a]pyridine

Cat. No.: B571917

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **6-Bromopyrazolo[1,5-a]pyridine**. Due to the limited availability of specific experimental data in publicly accessible literature, this document also includes detailed, generalized experimental protocols for the determination of key physical properties.

## Core Physical Properties

**6-Bromopyrazolo[1,5-a]pyridine** is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry, notably in the development of selective enzyme inhibitors.[\[1\]](#)[\[2\]](#)

Table 1: Summary of Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	[2][3][4]
Molecular Weight	197.035 g/mol	[3][4]
Appearance	Solid	[3][4]
Purity	Typically ≥96%	[3][4]
Melting Point	Data not available in cited literature	
Boiling Point	Data not available in cited literature	
Solubility	Data not available in cited literature	

## Experimental Protocols

While specific experimental values for the melting point, boiling point, and solubility of **6-Bromopyrazolo[1,5-a]pyridine** are not readily found in the reviewed literature, standard methodologies for determining these properties for solid organic compounds are well-established.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology:

- Sample Preparation: A small, finely powdered sample of **6-Bromopyrazolo[1,5-a]pyridine** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. This can be a digital device or a traditional oil bath apparatus (e.g., Thiele tube).

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is reported as the melting point. A narrow melting range is indicative of a pure compound.

## Determination of Boiling Point (for solids that sublime or can be distilled)

As **6-Bromopyrazolo[1,5-a]pyridine** is a solid at room temperature, its boiling point would be determined under reduced pressure to prevent decomposition at high temperatures.

Methodology (Micro-boiling point determination):

- Sample Preparation: A small amount of the solid is placed in a small test tube or a specialized micro boiling point apparatus.
- Apparatus: A heating block or oil bath is used to heat the sample. A thermometer is positioned with its bulb near the sample. The setup is connected to a vacuum source.
- Heating: The sample is heated under a specific, recorded pressure.
- Observation: The temperature at which a steady stream of bubbles emerges from a capillary tube inverted in the sample, or the temperature at which the vapor and liquid phases are in equilibrium, is recorded as the boiling point at that pressure.

## Determination of Solubility

Solubility is typically determined in a range of common laboratory solvents to establish a solubility profile.

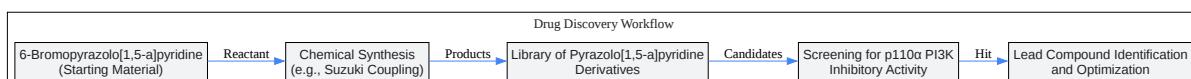
Methodology (Qualitative):

- Sample Preparation: A small, accurately weighed amount of **6-Bromopyrazolo[1,5-a]pyridine** (e.g., 1-5 mg) is placed in a small test tube.

- Solvent Addition: A measured volume of a solvent (e.g., 0.1 mL of water, ethanol, methanol, acetone, dichloromethane, dimethyl sulfoxide) is added.
- Observation: The mixture is agitated (e.g., by vortexing) at a controlled temperature (typically room temperature). The dissolution of the solid is observed.
- Classification: The solubility is classified based on the amount of solvent required to dissolve the sample (e.g., soluble, sparingly soluble, insoluble).

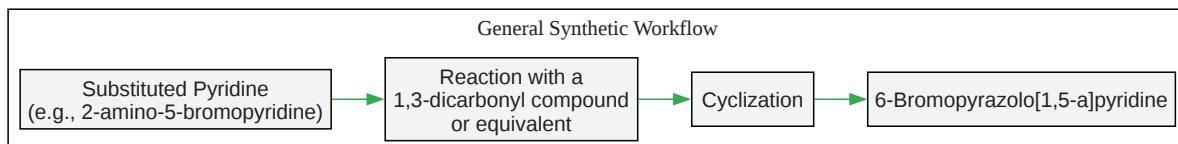
## Logical and Experimental Workflows

The following diagrams illustrate the role of **6-Bromopyrazolo[1,5-a]pyridine** in inhibitor synthesis and a general workflow for its own synthesis.



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Caption: Role of **6-Bromopyrazolo[1,5-a]pyridine** in PI3K Inhibitor Discovery.



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